

An In-depth Technical Guide to 2-Hydroxy-6-methylbenzonitrile

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Compound of Interest

Compound Name: 2-Hydroxy-6-methylbenzonitrile

Cat. No.: B1316493

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CAS Number: 73289-66-4

This technical guide provides a comprehensive overview of **2-Hydroxy-6-methylbenzonitrile**, a significant chemical intermediate in various fields, particularly in the synthesis of pharmaceuticals and other bioactive molecules. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and potential applications.

Chemical and Physical Properties

2-Hydroxy-6-methylbenzonitrile is a white crystalline solid.^[1] It is recognized for its role as a crucial intermediate in organic synthesis.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	73289-66-4	[2][3]
Molecular Formula	C ₈ H ₇ NO	[2]
Molecular Weight	133.15 g/mol	[2]
Boiling Point	272.3°C at 760 mmHg	[2][4]
Flash Point	118.5°C	[2][4]
Density	1.17 g/cm ³	[2][4]
Appearance	White crystalline solid	[1]

Note: Specific data on melting point and solubility for **2-Hydroxy-6-methylbenzonitrile** are not readily available in the cited sources. For the related compound 2-hydroxybenzonitrile, the melting point is reported as 92-95°C, and it is soluble in ethanol and acetone with limited solubility in water.[5]

Spectroscopic Data

Detailed experimental spectra for **2-Hydroxy-6-methylbenzonitrile** are not widely published. However, based on the analysis of similar compounds, the following characteristic spectral features can be anticipated.

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl group protons, and the hydroxyl proton. The chemical shifts and splitting patterns of the aromatic protons would be indicative of the substitution pattern on the benzene ring.
- ¹³C NMR: The carbon NMR spectrum would display unique resonances for each carbon atom in the molecule, including the carbon of the nitrile group, the carbons of the benzene ring, and the methyl carbon.
- IR Spectroscopy: The infrared spectrum would be characterized by absorption bands corresponding to the O-H stretching of the hydroxyl group, the C≡N stretching of the nitrile group, C-H stretching of the aromatic ring and the methyl group, and C=C stretching of the


aromatic ring. For instance, the C≡N stretching vibration in benzonitriles typically appears in the region of 2220-2240 cm⁻¹.

Safety and Hazard Information

2-Hydroxy-6-methylbenzonitrile is classified as a hazardous substance. The GHS hazard statements and pictograms are summarized below.

Hazard Statement	Description
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
H402	Harmful to aquatic life.

GHS Pictogram:

 alt text

Precautionary Statements:

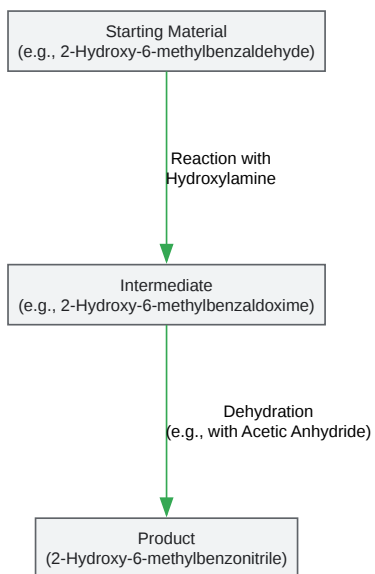
Users should handle this chemical with appropriate personal protective equipment, including gloves and eye protection, in a well-ventilated area.^[3] Avoid breathing dust and prevent its release into the environment.^[3] For detailed safety precautions, refer to the material safety data sheet (MSDS).^[3]^[4]

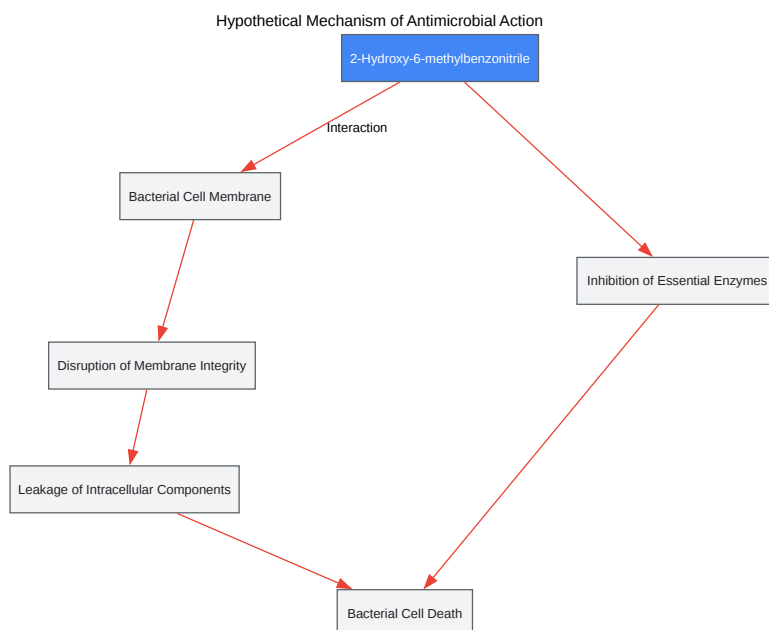
Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **2-Hydroxy-6-methylbenzonitrile** is not readily available in the reviewed literature, a general synthetic approach can be inferred from the synthesis of related hydroxybenzonitrile derivatives. A common method involves the dehydration of the corresponding aldoxime.

Below is a generalized workflow for the synthesis of a hydroxybenzonitrile from a salicylaldehyde, which could be adapted for **2-Hydroxy-6-methylbenzonitrile** starting from 2-hydroxy-6-methylbenzaldehyde.

General Synthetic Workflow for Hydroxybenzonitriles





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